Comparative Guide: Mass Spectrometry Fragmentation of (2-Methoxy-ethyl)-thiazol-2-ylmethyl-amine

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Compound of Interest

Compound Name:	*(2-Methoxy-ethyl)-thiazol-2-ylmethyl-amine*
CAS No.:	*886504-94-5*
Cat. No.:	*B1351960*

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Executive Summary

This guide provides an in-depth technical analysis of the mass spectrometry (MS) behavior of **(2-Methoxy-ethyl)-thiazol-2-ylmethyl-amine** (CAS: 886504-94-5), a critical heterocyclic building block in medicinal chemistry.

Designed for analytical scientists and drug developers, this document moves beyond basic spectral listing. It compares the Electrospray Ionization (ESI-MS/MS) performance of the target molecule against Electron Ionization (EI) and structural analogs, highlighting the diagnostic utility of the methoxy-ethyl tail and thiazole ring cleavages.

Structural Analysis & Theoretical Fragmentation

Before interpreting spectra, we must deconstruct the molecule into its labile domains. The stability of the protonated molecule

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depends on the localization of the charge, which dictates the fragmentation cascade.

The Molecule[1][2][3][4]

- IUPAC Name: 2-methoxy-N-(1,3-thiazol-2-ylmethyl)ethanamine
- Formula:
- Monoisotopic Mass: 172.0670 Da
- Protonated Mass

  : 173.0743 Da

Charge Localization Sites

In ESI (+), protonation occurs at the most basic sites:

- Secondary Amine Nitrogen (

  ): The most probable site of protonation. Directs

  -cleavage and inductive cleavages.
- Thiazole Nitrogen (

  ): Less basic than the amine but allows for charge delocalization into the aromatic system, stabilizing specific fragments (e.g., the thiazolyl-methyl cation).
- Ether Oxygen (

  ): Least basic, but protonation here drives the loss of methanol (

) or formaldehyde (

).

Experimental Comparison: ESI-CID vs. EI

The choice of ionization technique drastically alters the "performance" of the assay—defined here as the ability to detect the molecular ion versus generating structural fingerprints.

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Table 1: Ionization Performance Comparison

Feature	Alternative A: Electron Ionization (EI)	Preferred Method: ESI-MS/MS (CID)
Energy Regime	Hard Ionization (70 eV)	Soft Ionization (Low eV, Collision Induced)
Molecular Ion	Weak or Absent (at m/z 172)	Dominant Base Peak (at m/z 173)
Primary Mechanism	Radical-induced cleavage	Charge-remote & Charge-directed fragmentation
Diagnostic Utility	High for fingerprinting (library matching)	High for structural elucidation (metabolite ID)
Key Limitation	Extensive fragmentation destroys the parent signal, making quantitation difficult.	Requires CID optimization; adduct formation (,) can complicate spectra.

Expert Insight: For drug development workflows (PK/PD studies), ESI-MS/MS is the superior choice due to the stability of the

ion, allowing for high-sensitivity Selected Reaction Monitoring (SRM).

Detailed Fragmentation Pathways (ESI-CID)

This section details the specific bond-breaking events observed in Collision-Induced Dissociation (CID).

Pathway A: The "Thiazole-Methyl" Cleavage (Diagnostic)

The most abundant fragment often arises from the cleavage of the C-N bond between the secondary amine and the thiazole-methyl group.

- Mechanism: Inductive cleavage driven by the stability of the resonant thiazolyl-methyl cation.

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- Product:m/z 98.00 (

).

- Significance: This ion confirms the presence of the thiazole core.

Pathway B: The "Methoxy-Ethyl" Loss

Cleavage on the other side of the amine nitrogen removes the ether tail.

- Mechanism: Heterolytic cleavage or Hydrogen rearrangement.
- Product:m/z 115.03 (

).

- Neutral Loss:

  (58 Da) or

  depending on charge retention.

- Secondary Fragment: Further loss of

  (17 Da) from m/z 115 yields m/z 98.

Pathway C: Ether-Specific Rearrangement (McLafferty-like)

Unique to the (2-methoxy-ethyl) group is the potential loss of methanol.

- Mechanism: Protonation of the ether oxygen followed by nucleophilic attack or elimination.
- Neutral Loss: Methanol (

  , 32 Da).

- Product:m/z 141.04 (

).

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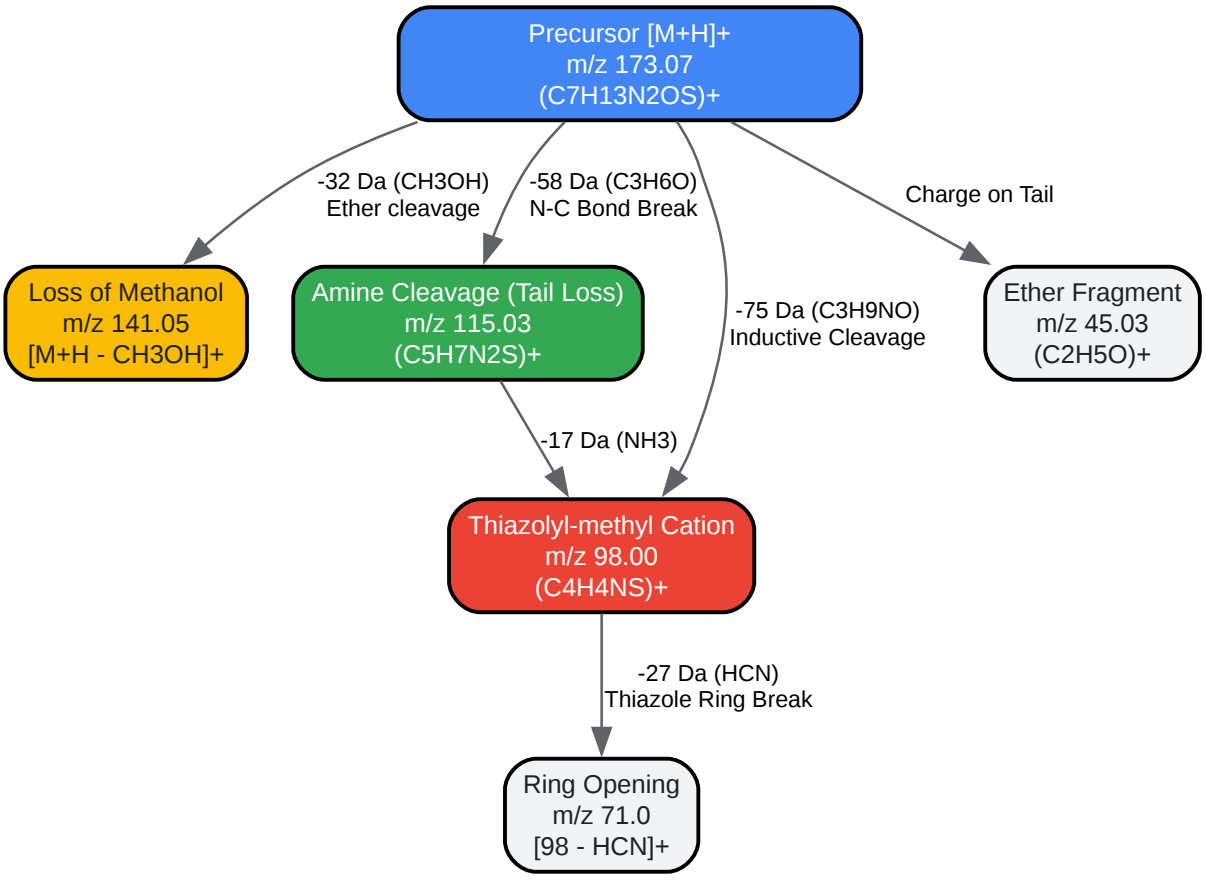
- Significance: Differentiates this molecule from non-ether analogs (e.g., N-propyl variants).

Visualization of Fragmentation Pathways

The following diagram illustrates the hierarchical fragmentation logic, moving from the precursor ion to terminal stable fragments.



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Caption: Proposed ESI-MS/MS fragmentation tree for **(2-Methoxy-ethyl)-thiazol-2-ylmethyl-amine** showing primary diagnostic ions (m/z 98, 115) and neutral losses.

Experimental Protocol: LC-MS/MS Optimization

To replicate these results for validation or quality control, follow this self-validating protocol.

Sample Preparation

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- Stock Solution: Dissolve 1 mg of compound in 1 mL Methanol (HPLC grade).
- Working Standard: Dilute 1:1000 in 50:50 Acetonitrile:Water + 0.1% Formic Acid. Final concentration ~1 µg/mL.
  - Why Formic Acid? To ensure full protonation of the secondary amine (
) and thiazole (
).

Mass Spectrometer Settings (Generic Q-TOF/Triple Quad)

- Ion Source: Electrospray Ionization (ESI) Positive Mode.
- Capillary Voltage: 3.5 kV.
- Cone Voltage: 30 V (Optimized to prevent in-source fragmentation).
- Collision Energy (CE):
  - Low (10-15 eV): Retains parent m/z 173.
  - Medium (20-30 eV): Generates m/z 141 and 115.
  - High (>40 eV): Dominates with m/z 98 and 71.

Data Validation Check

- Pass Criteria: Observation of parent ion at 173.07 ± 0.05 Da.
- Specificity Check: Presence of m/z 98 (Thiazole core) AND m/z 45 (Ether tail characteristic) confirms the connectivity of both ends of the molecule.

Comparative Analysis: Target vs. Analogs

To demonstrate the "performance" of the fragmentation pattern for identification, we compare the target to a non-methoxy analog.

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Fragment Ion (m/z)	Target: (2-Methoxy-ethyl)-...	Analog: (2-Ethyl)-... (No Oxygen)	Interpretation
Parent	173	143	Mass shift of 30 Da (OCH3 vs H).
Thiazole Core	98 (High Intensity)	98 (High Intensity)	Conserved core structure.
Ether Loss	141 (-32 Da)	Absent	Diagnostic: Only the target loses Methanol.
Tail Fragment	45 ( )	29 ( )	Diagnostic: Oxygen presence in tail.

Conclusion: The presence of the m/z 141 transition (Methanol loss) is the definitive marker distinguishing the methoxy-ethyl derivative from simple alkyl analogs.

References

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Sources

- 1. 2-Methoxyethylamine | C3H9NO | CID 8018 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. (2-Methoxyethyl)(methyl)amine | C4H11NO | CID 300977 - PubChem [pubchem.ncbi.nlm.nih.gov]
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